

An In-depth Technical Guide to the Electrochemical Properties of EDOT-CHO Monomer

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Compound of Interest

Compound Name:	2,3-Dihydrothieno[3,4- <i>b</i>] [1,4]dioxine-5-carbaldehyde
Cat. No.:	B1306817

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the electrochemical properties of the 3,4-ethylenedioxothiophene-carboxaldehyde (EDOT-CHO) monomer. This document details the synthesis, electrochemical behavior, and key quantitative parameters of EDOT-CHO, offering valuable insights for its application in the development of novel conductive polymers and bioelectronic interfaces.

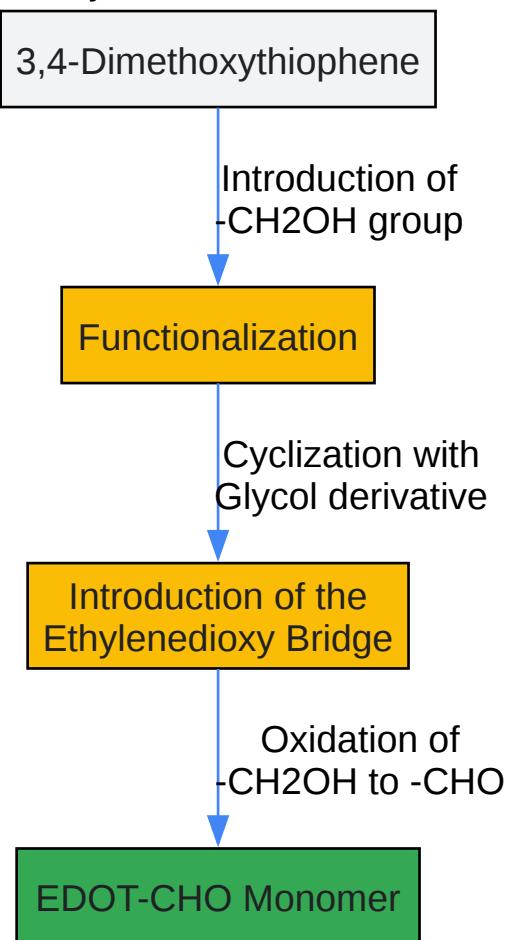
Introduction

3,4-ethylenedioxothiophene (EDOT) and its derivatives are at the forefront of research in conductive polymers due to the exceptional properties of their corresponding polymer, poly(3,4-ethylenedioxothiophene) (PEDOT). The functionalization of the EDOT core, such as with a carboxaldehyde group (CHO), offers a versatile platform for further chemical modifications, enabling the development of materials with tailored properties for specific applications in drug delivery, biosensing, and tissue engineering. The aldehyde group can be used for bioconjugation, allowing for the attachment of biomolecules to the conductive polymer backbone. This guide focuses on the core electrochemical characteristics of the EDOT-CHO monomer, providing a foundation for its utilization in advanced research and development.

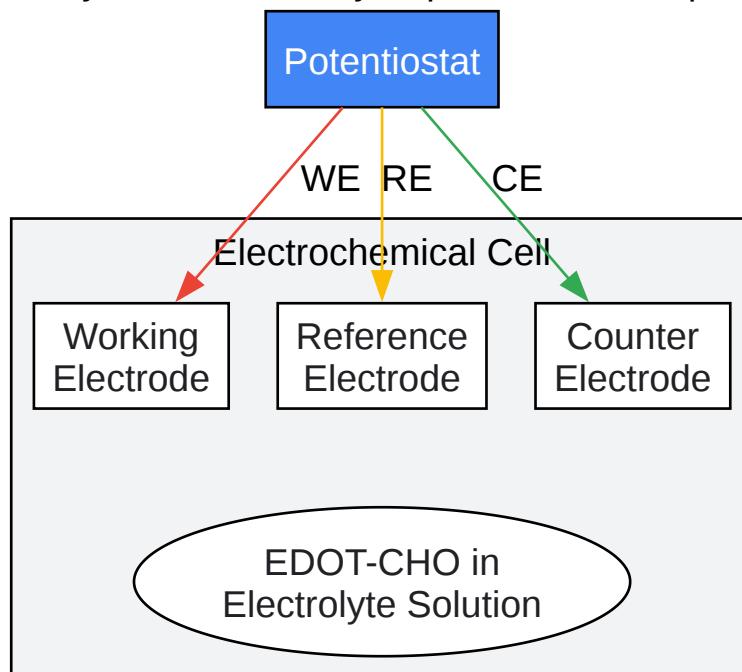
Synthesis of EDOT-CHO

The synthesis of EDOT-CHO can be achieved through various synthetic routes, often starting from 3,4-dimethoxythiophene. A generalized workflow for the synthesis of a functionalized EDOT derivative like EDOT-CHO is presented below.

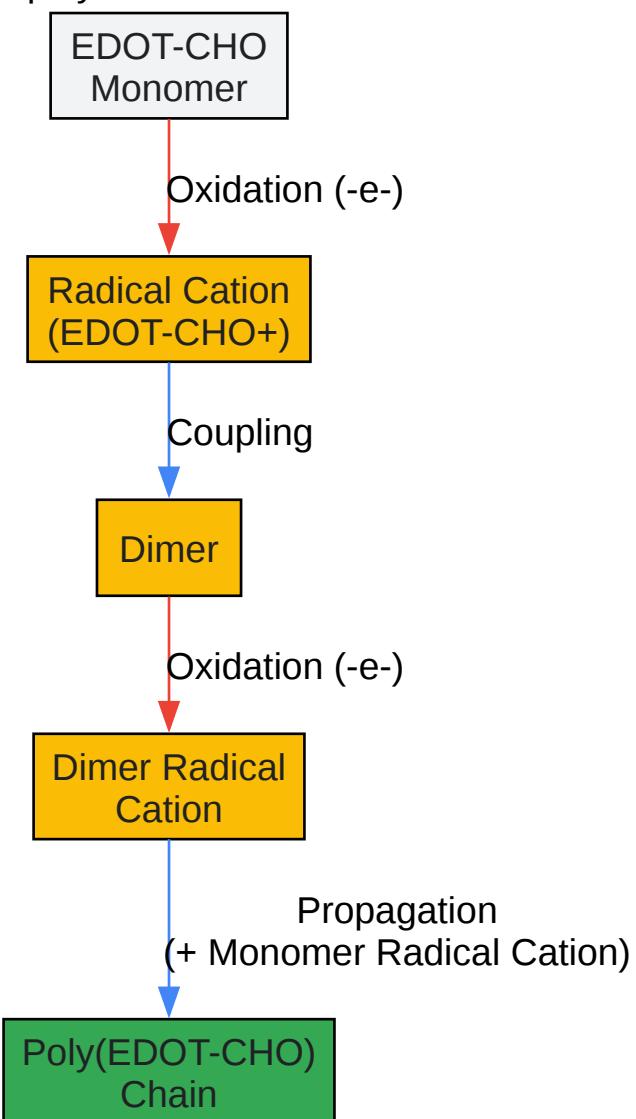
Generalized Synthesis Workflow for EDOT-CHO



Cyclic Voltammetry Experimental Setup



Electropolymerization Mechanism of EDOT-CHO

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com